

Application Note: Preparation of Aurora Kinase Inhibitor-8 Stock Solutions

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Compound of Interest

Compound Name: Aurora kinase inhibitor-8

Cat. No.: B10789020

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This document provides detailed protocols for the preparation of stock solutions of **Aurora kinase inhibitor-8**, a highly selective inhibitor of Aurora kinases.^[1] Accurate preparation and storage of this inhibitor are crucial for reliable and reproducible experimental results in drug discovery and cell biology research.

Introduction to Aurora Kinase Inhibitor-8

Aurora kinases are a family of serine/threonine kinases that play essential roles in the regulation of mitosis and are frequently overexpressed in various human cancers.^{[2][3]} This makes them attractive targets for cancer therapy. **Aurora kinase inhibitor-8** is a potent and selective small molecule inhibitor of Aurora kinases, making it a valuable tool for studying their cellular functions and for preclinical cancer research.^[1]

Data Presentation

The following tables summarize the key quantitative data for **Aurora kinase inhibitor-8**.

Table 1: Chemical and Physical Properties

Property	Value	Reference
Catalog Number	HY-144991	[1]
CAS Number	2133001-88-2	[1]
Molecular Formula	C ₃₀ H ₂₉ N ₇ O ₃	[1]
Molecular Weight	535.60 g/mol	[1]

Table 2: Solubility Data

Solvent	Maximum Solubility	Notes	Reference
DMSO	25 mg/mL (46.68 mM)	Requires sonication to fully dissolve.	[1]
In vivo formulation 1	≥ 1.25 mg/mL (2.33 mM)	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	[1] [4]
In vivo formulation 2	≥ 1.25 mg/mL (2.33 mM)	10% DMSO, 90% Corn Oil	[1] [4]

Table 3: Recommended Storage Conditions

Format	Storage Temperature	Shelf Life	Notes	Reference
Solid Powder	4°C	Not specified	Store sealed, away from moisture and light.	[1]
Stock Solution	-20°C	1 month	Store sealed, away from moisture and light.	[1][4]
Stock Solution	-80°C	6 months	Store sealed, away from moisture and light.	[1][4]

Experimental Protocols

This protocol describes the preparation of a 10 mM stock solution of **Aurora kinase inhibitor-8** in DMSO.

Materials:

- **Aurora kinase inhibitor-8** (solid powder)
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (water bath or probe)
- Pipettes and sterile filter tips

Procedure:

- Equilibrate: Allow the vial of **Aurora kinase inhibitor-8** powder to reach room temperature before opening to prevent condensation.
- Weigh: Accurately weigh the desired amount of the inhibitor powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.36 mg of the compound.
 - Calculation:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 535.60 \text{ g/mol} = 0.00536 \text{ g} = 5.36 \text{ mg}$
- Dissolve: Add the appropriate volume of anhydrous DMSO to the powder. For the example above, add 1 mL of DMSO.
- Mix: Vortex the solution thoroughly for 1-2 minutes to aid dissolution.
- Sonicate: If precipitation or cloudiness is observed, sonicate the solution until it becomes clear.^[1] A brief sonication in a water bath is usually sufficient.
- Aliquot: Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles.
- Store: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[1][4]}

This protocol is for preparing a 1.25 mg/mL working solution for administration in animal models.^[4]

Materials:

- High-concentration stock solution of **Aurora kinase inhibitor-8** in DMSO (e.g., 12.5 mg/mL)
- PEG300
- Tween-80

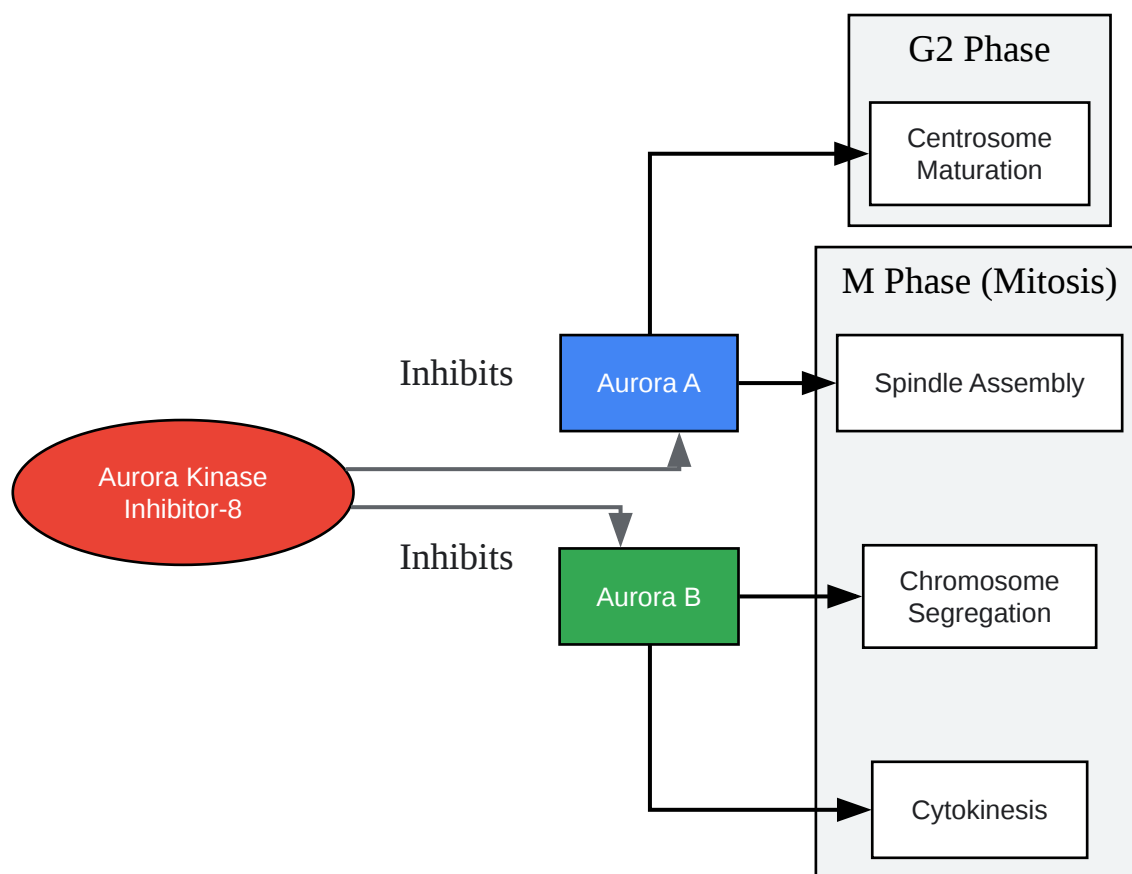
- Saline solution, sterile
- Sterile tubes for mixing

Procedure:

- Prepare DMSO Stock: First, prepare a clear stock solution in DMSO as described in Protocol 1. For this example, a 12.5 mg/mL stock is used.[\[4\]](#)
- Combine Solvents: In a sterile tube, add the solvents in the following order, mixing thoroughly after each addition:
 - Add 100 μ L of the 12.5 mg/mL DMSO stock solution.
 - Add 400 μ L of PEG300 and mix evenly.
 - Add 50 μ L of Tween-80 and mix evenly.
 - Add 450 μ L of saline to bring the final volume to 1 mL.
- Final Concentration: This procedure yields a 1 mL working solution with a final concentration of 1.25 mg/mL.
- Use Immediately: It is recommended to use freshly prepared in vivo formulations.

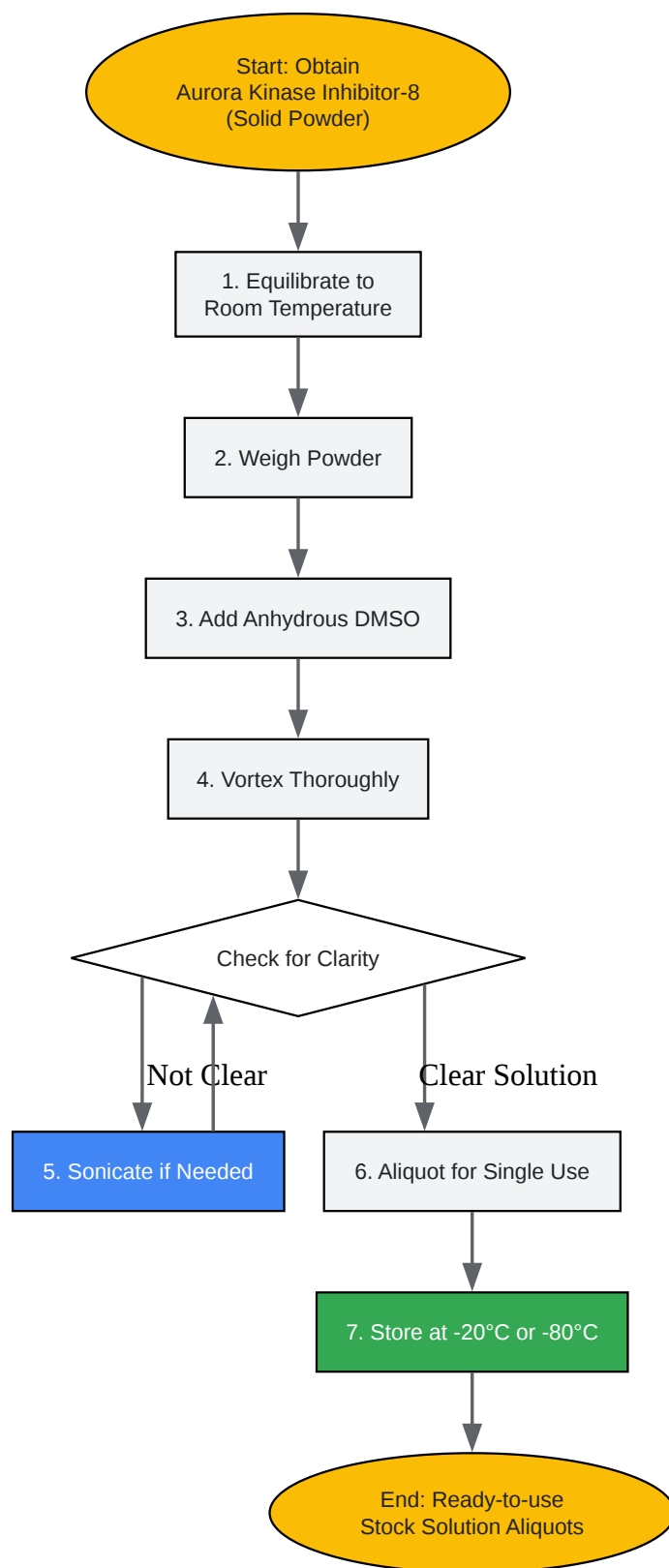
Visualizations

The following diagrams illustrate the Aurora kinase signaling pathway and the experimental workflow for preparing stock solutions.



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Caption: Aurora kinase signaling pathway in cell cycle progression.



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